

N,N-Dimethylallylamine: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Allylamine, 1,1-dimethyl-

Cat. No.: B15095344

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for N,N-dimethylallylamine (CAS 2155-94-4). The information herein is intended to support researchers, scientists, and professionals in drug development in ensuring the integrity and safe handling of this compound.

Chemical Properties and General Stability

N,N-dimethylallylamine is a colorless to slightly yellow liquid with a strong, ammonia-like odor. [1] It is generally considered to be a stable compound under recommended storage conditions. [1][2][3] However, it is a highly flammable liquid and vapor and can cause severe skin burns and eye damage.[3][4][5][6] One source indicates that the compound is unstable to light.

Recommended Storage Conditions

Proper storage of N,N-dimethylallylamine is crucial to maintain its quality and ensure safety. The following table summarizes the recommended storage conditions based on available data.

Parameter	Recommendation	Source(s)
Temperature	Store below 30°C. Some sources recommend 2-30°C or refrigeration (0-6°C).	[1] [2] [3] [7] [8]
Atmosphere	Store under an inert atmosphere.	[5]
Container	Keep in a tightly closed container.	[4] [5] [6] [9]
Location	Store in a cool, dry, and well-ventilated place. Should be stored in a corrosives area and/or a flammables refrigerator.	[4] [5] [6] [9]
Hazards to Avoid	Keep away from heat, sparks, open flames, and other sources of ignition.	[4] [5] [6]

Chemical Incompatibilities

N,N-dimethylallylamine is incompatible with several classes of chemicals. Contact with these substances should be avoided to prevent hazardous reactions.

Incompatible Substance	Potential Hazard	Source(s)
Strong oxidizing agents	Vigorous reactions, fire, or explosion.	[4] [5]
Strong bases	Incompatible.	[5]
Acids	Incompatible.	[5]

Stability Data

While specific quantitative long-term stability data for N,N-dimethylallylamine is not readily available in the public domain, its stability can be inferred from the general handling and

storage recommendations. The lack of specific degradation data highlights the importance of conducting in-house stability studies for critical applications.

Experimental Protocols for Stability Assessment

For researchers needing to generate specific stability data for N,N-dimethylallylamine, a forced degradation study is the recommended approach. These studies deliberately stress the compound to identify potential degradation products and pathways. The following are generalized protocols based on ICH guidelines that can be adapted for N,N-dimethylallylamine.

Forced Degradation (Stress Testing)

Forced degradation studies are essential for developing and validating stability-indicating analytical methods.

Objective: To identify likely degradation products and establish degradation pathways.

General Procedure:

- Prepare solutions of N,N-dimethylallylamine in appropriate solvents.
- Expose the solutions to various stress conditions as outlined below.
- Analyze the stressed samples at specified time points using a suitable analytical method (e.g., HPLC, GC) to quantify the remaining N,N-dimethylallylamine and detect degradation products.

Stress Conditions:

- Acid Hydrolysis: Expose the sample to a solution of hydrochloric acid (e.g., 0.1 N HCl) at an elevated temperature (e.g., 60°C).
- Base Hydrolysis: Expose the sample to a solution of sodium hydroxide (e.g., 0.1 N NaOH) at an elevated temperature (e.g., 60°C).
- Oxidation: Treat the sample with a solution of hydrogen peroxide (e.g., 3% H₂O₂) at room temperature.

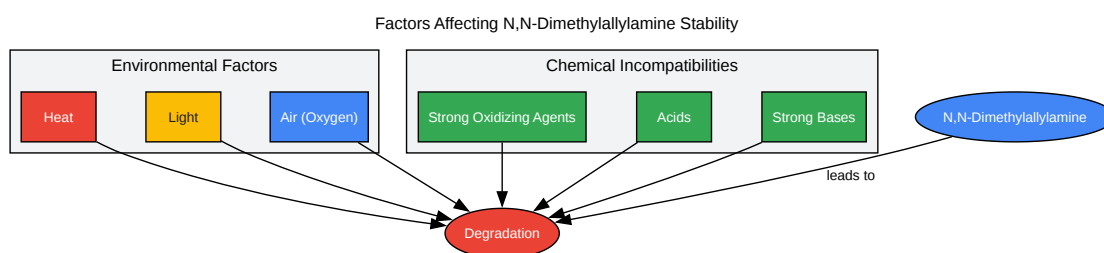
- Thermal Degradation: Heat the sample (solid or solution) at a high temperature (e.g., 70°C).
- Photostability: Expose the sample to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.[9] A control sample should be protected from light (e.g., wrapped in aluminum foil) to assess thermal degradation during the study.

Analytical Method

A stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC) with a flame ionization detector (FID), should be developed and validated to separate and quantify N,N-dimethylallylamine from its potential degradation products.

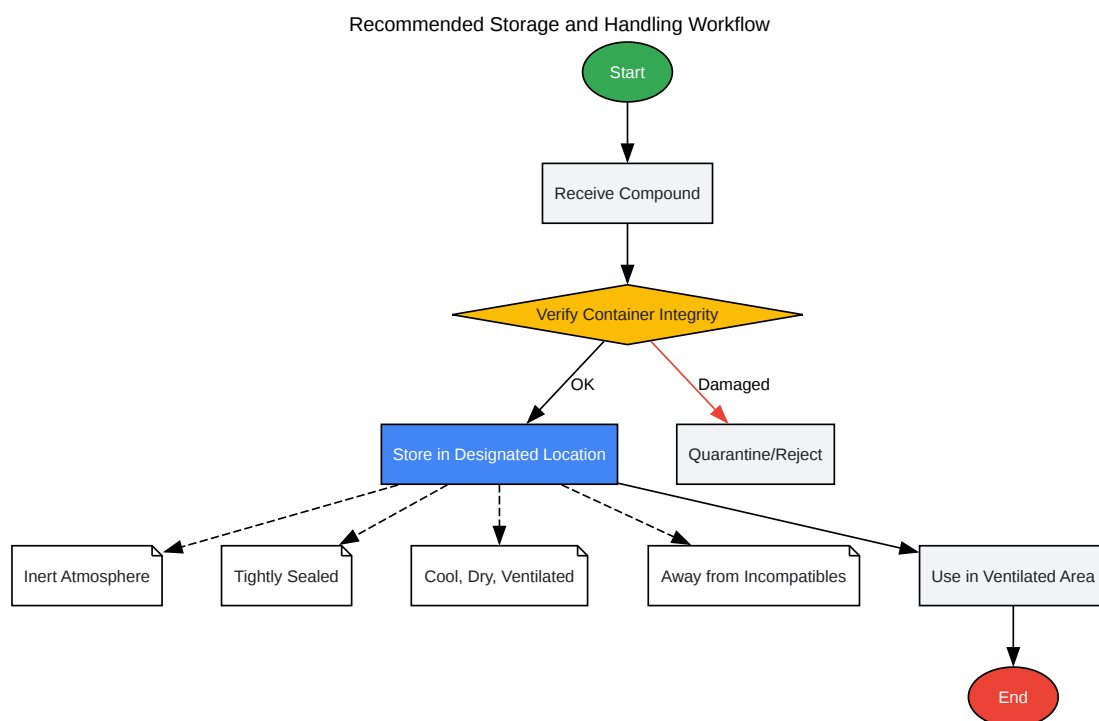
Visualizing Stability and Handling

The following diagrams illustrate key aspects of N,N-dimethylallylamine stability and handling.



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Caption: Factors contributing to the degradation of N,N-dimethylallylamine.



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Caption: Workflow for the proper storage and handling of N,N-dimethylallylamine.

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